

Introduction: The Versatility of Pyrazole Carboxamides in Crop Protection

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Compound of Interest

Compound Name:	<i>N,1,5-trimethyl-1H-pyrazole-3-carboxamide</i>
CAS No.:	136678-94-9
Cat. No.:	B163187

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Pyrazole carboxamides represent a highly significant and versatile class of chemical compounds in modern agriculture and pest management.[1] Their molecular framework has proven to be a remarkably effective scaffold for developing agents with potent, and often dual, activity against a wide range of fungal pathogens and insect pests.[1][2] This dual-action capability stems from the ability to modify the pyrazole carboxamide structure to selectively target distinct and vital biological pathways in fungi and insects. For drug development professionals, this chemical class offers a rich field for structure-activity relationship (SAR) studies, enabling the fine-tuning of molecules for enhanced potency, selectivity, and spectrum of activity.[1][3][4] This guide provides a detailed overview of the mechanisms of action, application protocols, and key experimental considerations for harnessing the power of pyrazole carboxamides in both fungicide and insecticide development.

Part 1: Dual Mechanisms of Action - A Tale of Two Targets

The remarkable utility of pyrazole carboxamides lies in their ability to be tailored to interfere with one of two primary, yet fundamentally different, molecular targets. The specific target is

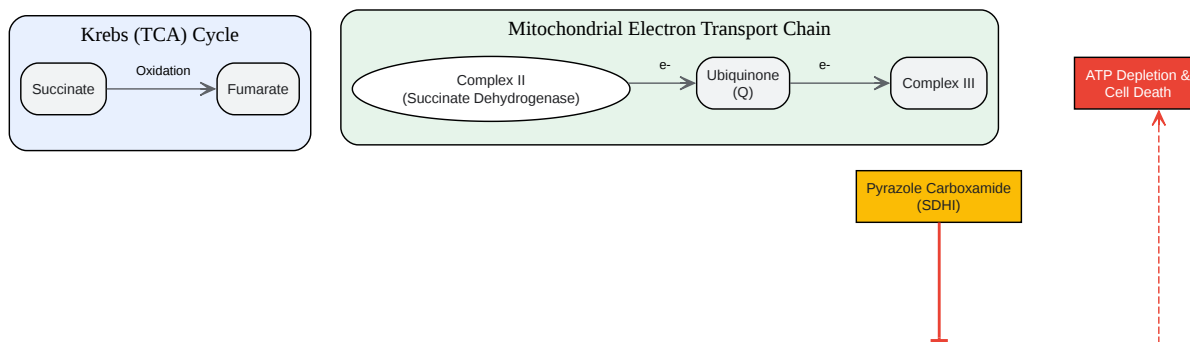
largely determined by the substitution pattern on the pyrazole ring and the nature of the carboxamide side chain.[1]

Fungicidal Mechanism: Inhibition of Cellular Respiration

The predominant mechanism of action for fungicidal pyrazole carboxamides is the disruption of the mitochondrial electron transport chain. These compounds are classified as Succinate Dehydrogenase Inhibitors (SDHIs).[5][6][7]

The Causality of Inhibition: Succinate dehydrogenase (SDH), also known as Complex II, is a critical enzyme complex embedded in the inner mitochondrial membrane.[5][8] It plays a dual role: it is a key enzyme in the Krebs cycle (TCA cycle) and a component of the respiratory chain, responsible for transferring electrons from succinate to ubiquinone.[8] Pyrazole carboxamide SDHIs act by binding to the ubiquinone-binding site (Q-site) of the SDH complex, effectively blocking this electron transfer.[9] This blockage halts the entire respiratory process, leading to a catastrophic depletion of cellular ATP (energy), oxidative stress, and ultimately, fungal cell death.[5] The inhibition of SDH is the foundational reason for their potent fungicidal effect.[5][6]

Microscopic analysis of fungi treated with these compounds reveals severe morphological damage, including destroyed cell walls and membranes, leakage of cellular contents, and an abnormal increase in dysfunctional mitochondria as the cell struggles to compensate for the energy deficit.[10][11][12]



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Caption: Fungicidal mechanism of pyrazole carboxamide SDHIs.

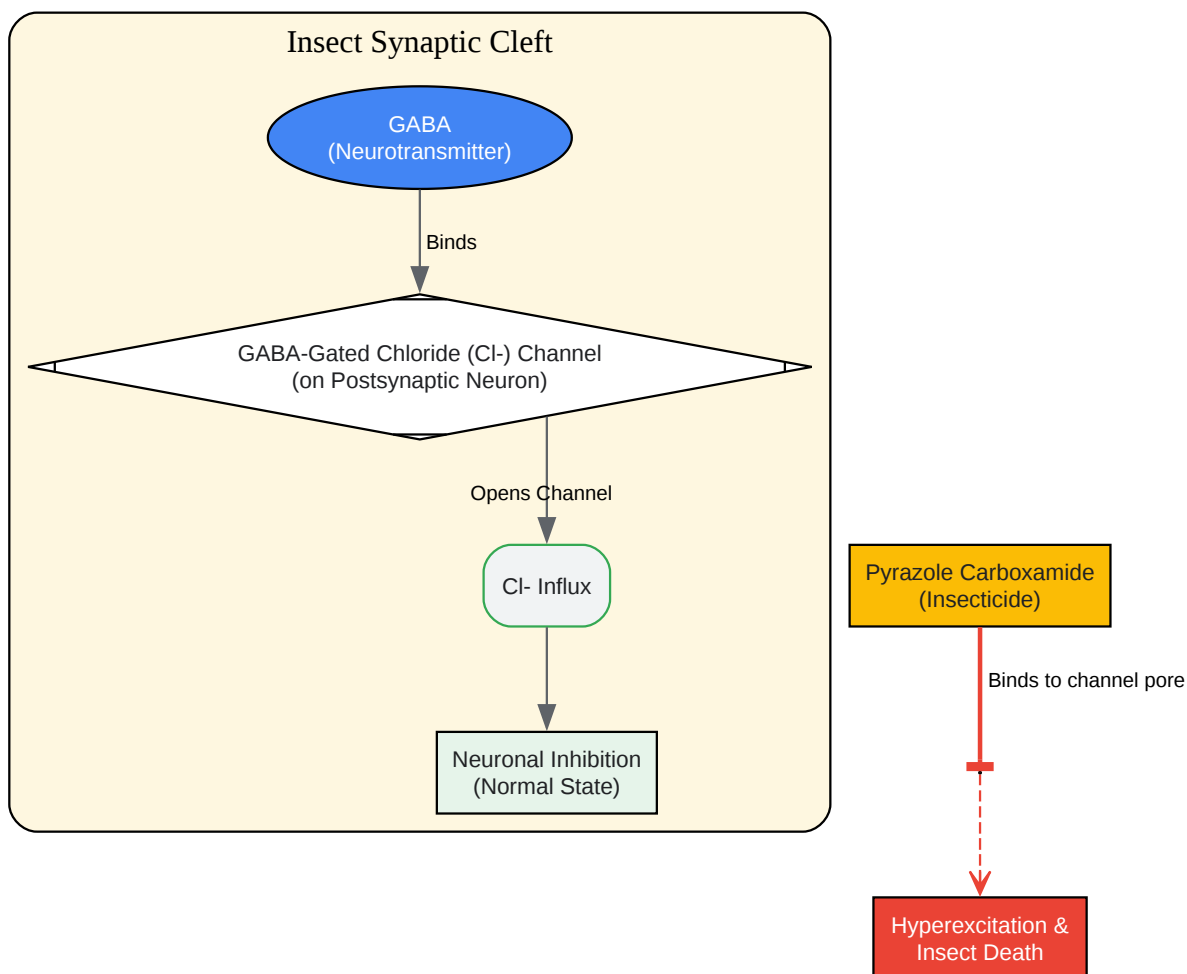
Insecticidal Mechanism: Disruption of the Central Nervous System

In contrast to their fungicidal counterparts, insecticidal pyrazole carboxamides primarily target the central nervous system of insects.[13] Their molecular target is the γ -aminobutyric acid (GABA)-gated chloride channel.[13][14][15]

The Causality of Neurotoxicity: GABA is the primary inhibitory neurotransmitter in insects. When GABA binds to its receptor on a neuron, it opens an integral chloride ion channel.[16] The resulting influx of negatively charged chloride ions hyperpolarizes the neuron, making it less likely to fire an action potential. This process is crucial for regulating nerve impulses and preventing over-excitation.

Insecticidal pyrazole carboxamides act as non-competitive antagonists of this receptor.[17] They bind to a site within the chloride channel itself, distinct from the GABA binding site, and stabilize a non-conducting or closed conformation of the channel.[15][17] This blockage prevents the influx of chloride ions, thereby reducing neuronal inhibition.[15][17] The

consequence is uncontrolled nerve firing, leading to hyperexcitation of the central nervous system, convulsions, paralysis, and ultimately, the death of the insect.[15][17] Some compounds in this class, such as tolfenpyrad, have also been shown to inhibit mitochondrial complex I, adding another layer to their insecticidal activity.[1][18]



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Caption: Insecticidal mechanism via GABA-gated chloride channel blockage.

Part 2: Application Notes for Researchers

Structure-Activity Relationship (SAR) and Compound Selection

The selection of a pyrazole carboxamide scaffold is a critical first step. Research has shown that the substitution pattern on the pyrazole ring is a key determinant of biological selectivity.^[1] For instance, certain pyrazole-5-carboxamide derivatives tend to exhibit higher insecticidal activity, while pyrazole-4-carboxamides often show stronger fungicidal activity.^[1]

- For Fungicide Development: Focus on moieties known to interact with the SDH enzyme complex. The design of novel SDHIs often involves modifying the "hydrophobic tail" of the molecule to improve binding affinity and spectrum.^{[11][19]}
- For Insecticide Development: The focus should be on structures that can effectively penetrate the insect's cuticle and interact with the GABA receptor complex.

Managing Resistance

As with any effective pesticide, the development of resistance is a significant concern. For SDHI fungicides, resistance often arises from point mutations in the genes encoding the SDH enzyme subunits, which reduce the binding affinity of the fungicide.^[5] For insecticides targeting the GABA receptor, mutations in the 'resistance to dieldrin' (RDL) gene are a common mechanism.^[14]

Trustworthiness Through Self-Validation: Protocols should always include baseline testing against susceptible wild-type strains of the target pest or pathogen. This establishes a benchmark against which potentially resistant field isolates can be compared, validating the efficacy of the compound and monitoring for shifts in sensitivity.

Part 3: Experimental Protocols

The following protocols are designed to be robust and self-validating, providing a solid foundation for screening and characterizing pyrazole carboxamides.

Protocol 1: In Vitro Antifungal Mycelial Growth Inhibition Assay

This protocol determines the concentration at which a compound inhibits fungal growth by 50% (EC₅₀), a key metric for fungicidal potency.

Causality Behind the Method: This assay directly measures the compound's ability to arrest the vegetative growth of a fungus on a nutrient-rich medium. By comparing the growth in treated plates to a solvent-only control, we can quantify the compound's intrinsic fungistatic or fungicidal activity.

Step-by-Step Methodology:

- Preparation:
 - Prepare Potato Dextrose Agar (PDA) according to the manufacturer's instructions and autoclave.
 - Allow the PDA to cool to approximately 50-55°C in a water bath.
 - Prepare a stock solution of the test pyrazole carboxamide (e.g., 10 mg/mL) in a suitable solvent like Dimethyl Sulfoxide (DMSO).
- Dosing the Media:
 - Serially dilute the stock solution to create a range of working concentrations.
 - Add the appropriate volume of each compound dilution to molten PDA to achieve the desired final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). Ensure the final solvent concentration (e.g., DMSO) is constant across all plates and does not exceed a level that affects fungal growth (typically <1%).
 - Prepare a solvent-only control plate (e.g., PDA + DMSO).
 - Pour the amended PDA into sterile Petri dishes and allow them to solidify.
- Inoculation:
 - Using a sterile cork borer, take a mycelial plug (e.g., 5 mm diameter) from the actively growing edge of a young culture of the target fungus (e.g., *Rhizoctonia solani*, *Alternaria porri*).^[2]

- Place the mycelial plug, mycelium-side down, in the center of each prepared Petri dish.
- Incubation & Measurement:
 - Incubate the plates at the optimal temperature for the test fungus (e.g., 25°C) in the dark.
 - Measure the diameter of the fungal colony in two perpendicular directions at regular intervals (e.g., every 24 hours) until the colony in the control plate has reached near-full growth.
- Data Analysis:
 - Calculate the percentage of growth inhibition for each concentration relative to the solvent control.
 - Use probit analysis or non-linear regression to determine the EC₅₀ value.

Protocol 2: Insecticidal Leaf-Dip Bioassay

This protocol is a standard method for evaluating the efficacy of insecticides against leaf-feeding insects, such as lepidopteran larvae (*Plutella xylostella*) or aphids.[1]

Causality Behind the Method: This method simulates the exposure of an insect to a treated leaf surface, testing both contact and ingestion toxicity. The use of a surfactant ensures even coverage of the compound on the waxy leaf surface, providing a uniform exposure for all test subjects.

Step-by-Step Methodology:

- Preparation:
 - Prepare a series of dilutions of the test pyrazole carboxamide in water containing a small amount of a non-ionic surfactant (e.g., 0.05% Triton X-100).
 - Prepare a control solution containing only water and the surfactant.
 - Select healthy, uniform-sized leaves (e.g., cabbage for *P. xylostella*) and wash them gently.

- Treatment:
 - Using forceps, dip each leaf into the respective treatment or control solution for a standardized time (e.g., 10-20 seconds), ensuring complete coverage.
 - Place the treated leaves on a wire rack to air dry completely.
- Insect Exposure:
 - Place each dried leaf into a ventilated container (e.g., a Petri dish with a moistened filter paper to maintain humidity).
 - Introduce a known number of test insects (e.g., 10-20 third-instar larvae) into each container.
 - Seal the containers and place them in a controlled environment (e.g., 25°C, 16:8 light:dark cycle).
- Mortality Assessment:
 - Assess insect mortality at 24, 48, and 72 hours post-treatment. An insect is considered dead if it cannot move when prodded with a fine brush.
- Data Analysis:
 - Correct the mortality data for any deaths in the control group using Abbott's formula.
 - Calculate the lethal concentration that causes 50% mortality (LC₅₀) using probit analysis.

Protocol 3: Mitochondrial Complex II (SDH) Enzyme Inhibition Assay

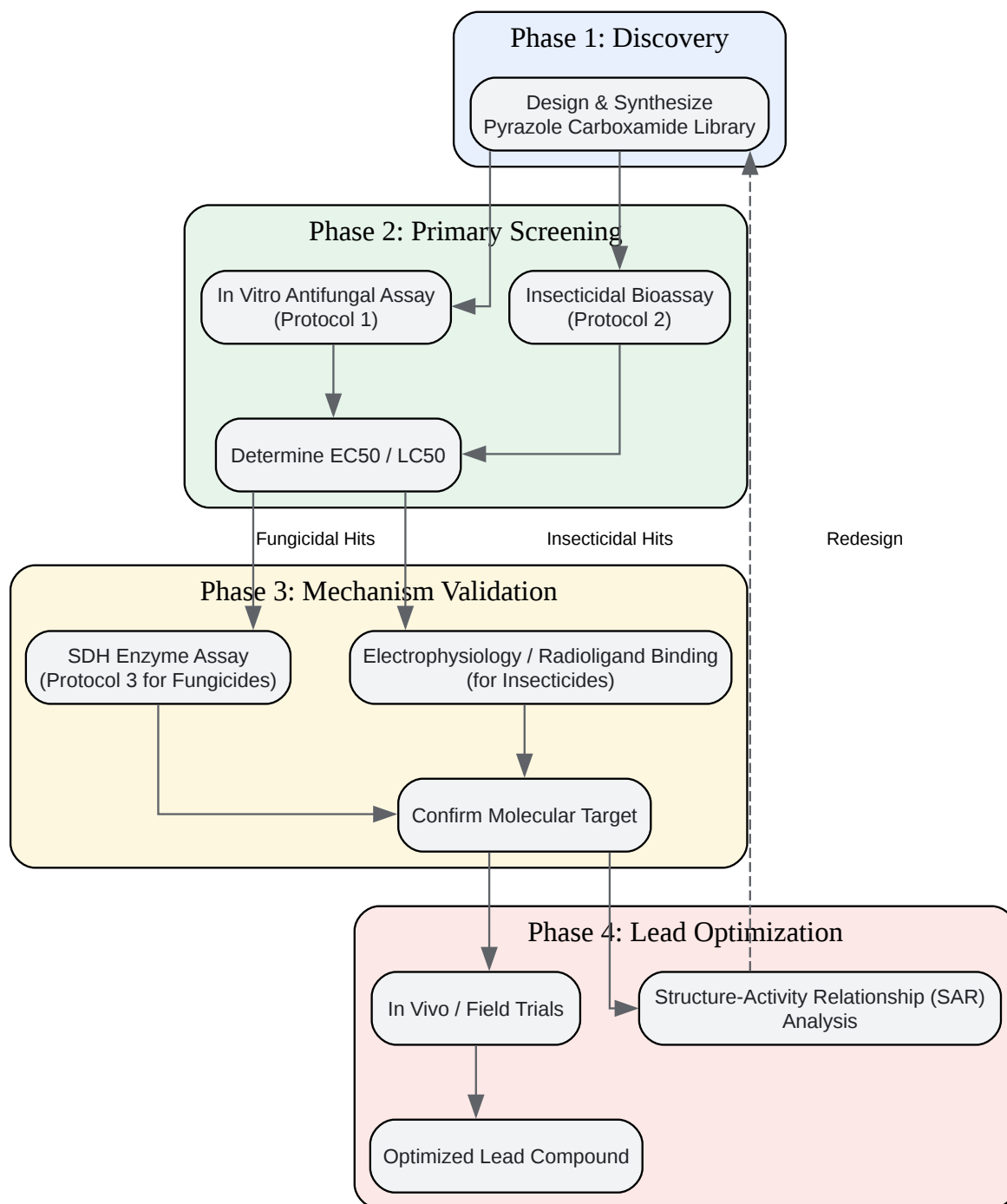
This biochemical assay directly measures the inhibitory effect of a compound on the target enzyme, SDH, confirming the mechanism of action.

Causality Behind the Method: The assay measures the rate of an SDH-catalyzed reaction. A reduction in this rate in the presence of the test compound is direct evidence of enzyme

inhibition. The use of isolated mitochondria ensures that the observed effect is specific to this organelle and not a downstream cellular consequence.

Step-by-Step Methodology:

- Mitochondria Isolation:
 - Isolate mitochondria from the target fungus (e.g., *Rhizoctonia solani*) using a standard protocol involving enzymatic digestion of the cell wall, homogenization, and differential centrifugation.
 - Determine the protein concentration of the mitochondrial suspension using a Bradford or BCA assay.
- Assay Reaction:
 - The assay buffer should contain phosphate buffer, a substrate (succinate), and an artificial electron acceptor like DCPIP (2,6-dichlorophenolindophenol), whose reduction can be monitored spectrophotometrically.
 - In a 96-well plate or cuvette, add the assay buffer, the mitochondrial suspension, and various concentrations of the test pyrazole carboxamide (dissolved in DMSO). Include a solvent-only control.
- Measurement:
 - Initiate the reaction by adding the substrate (succinate).
 - Immediately measure the decrease in absorbance at 600 nm (due to the reduction of DCPIP) over time using a spectrophotometer or plate reader.
- Data Analysis:
 - Calculate the initial reaction rate for each concentration.
 - Determine the percentage of inhibition relative to the control.
 - Calculate the concentration that causes 50% inhibition of the enzyme's activity (IC_{50}).



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Caption: General workflow for pyrazole carboxamide screening.

Part 4: Data Presentation

Effective data presentation is crucial for comparing the potency of different compounds. The following table summarizes representative efficacy data for various pyrazole carboxamides, illustrating their activity spectrum.

Compound Class	Example Compound	Target Organism	Assay Type	Efficacy Metric (EC ₅₀ /IC ₅₀)	Reference
Fungicide (SDHI)	SCU2028	Rhizoctonia solani	Mycelial Growth	0.022 mg/L	[10][12]
Fungicide (SDHI)	SCU3038	Rhizoctonia solani	Pot Test (in vivo)	0.95 mg/L	[20]
Fungicide (SDHI)	Compound E1	Rhizoctonia solani	Mycelial Growth	1.1 µg/mL	[11][21]
Fungicide (SDHI)	Compound E1	R. solani SDH Enzyme	Enzyme Inhibition	IC ₅₀ = 3.3 µM	[11][21]
Fungicide (SDHI)	Boscalid (Commercial)	R. solani SDH Enzyme	Enzyme Inhibition	IC ₅₀ = 7.9 µM	[11][21]
Fungicide	Isoxazolol Pyrazole Carboxylate 7ai	Rhizoctonia solani	Mycelial Growth	0.37 µg/mL	[2]
Insecticide	Tolfenpyrad	Haemonchus contortus (Nematode)	Larval Motility	IC ₅₀ = 0.03 µM	[18]
Insecticide	Compound a-15	Haemonchus contortus (Nematode)	Larval Motility	IC ₅₀ = 3.42 µM	[18]

Conclusion and Future Directions

Pyrazole carboxamides are a cornerstone of modern agrochemical research, offering a chemically tractable and highly effective scaffold for the development of both insecticides and fungicides. The distinct mechanisms of action—disruption of mitochondrial respiration in fungi and blockage of GABA-gated chloride channels in insects—provide clear targets for rational drug design. Future research will likely focus on developing novel derivatives with improved safety profiles, broader activity spectra, and novel strategies to combat the ever-present challenge of resistance. The integration of computational methods, such as molecular docking and virtual screening, with the robust experimental protocols outlined here will be instrumental in accelerating the discovery of the next generation of pyrazole carboxamide-based crop protection agents.[\[11\]](#)[\[19\]](#)

References

- Synthesis and Biological Activities of Novel Pyrazole Carboxamides Containing an Aryloxyipyridyl Ethylamine Module. PubMed.
- Synthesis and Antifungal Activity of the Derivatives of Novel Pyrazole Carboxamide and Isoxazolol Pyrazole Carboxylate. PMC - NIH.
- Mechanisms of Action, Resistance and Toxicity of Insecticides Targeting GABA Receptors. Unknown Source.
- Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism. NIH.
- Mechanism of Action of Novel Pyrazole Carboxamide Containing a Diarylamine Scaffold against *Rhizoctonia solani* | Journal of Agricultural and Food Chemistry. ACS Publications.
- Discovery of Novel Pyrazole-4-carboxamide Derivatives with Thioether Moiety as Potential SDHI Agents for Crop Protection | Journal of Agricultural and Food Chemistry. ACS Publications.
- Potential Fungicide Candidates: A Dual Action Mode Study of Novel Pyrazole-4-carboxamides against *Gibberella zeae* | Journal of Agricultural and Food Chemistry. ACS Publications.
- Chloride channels as tool for developing selective insecticides. ResearchGate.
- (PDF) Assessing the anthelmintic activity of pyrazole-5-carboxamide derivatives against *Haemonchus contortus*. ResearchGate.
- Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors. PubMed.
- Agonist and antagonist properties of an insect GABA-gated chloride channel (RDL) are influenced by heterologous expression conditions. PLOS.
- Succinate dehydrogenase inhibitor (SDHI) fungicides: ANSES presents the results of its expert appraisal. ANSES.

- (PDF) THE SUCCINATE DEHYDROGENASE INHIBITOR FUNGICIDES: FUNGAL RESISTANCE AND ITS MANAGEMENT. ResearchGate.
- Mechanism of Action of Novel Pyrazole Carboxamide Containing a Diarylamine Scaffold against *Rhizoctonia solani*. PubMed.
- Chloride channels as tools for developing selective insecticides. PubMed.
- Mechanism of GABA-Gated Chloride Channel Blockers & Sodium Channel Modulators|#entomology. YouTube.
- Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors | Journal of Agricultural and Food Chemistry. ACS Publications.
- Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors. ACS Publications.
- Design, synthesis and structure-activity relationship of novel pyrazole-4-carboxamide derivatives. PubMed.
- Novel Pyrazole Carboxamide Containing a Diarylamine Scaffold Potentially Targeting Fungal Succinate Dehydrogenase: Antifungal Activity and Mechanism of Action | Journal of Agricultural and Food Chemistry. ACS Publications.
- Synthesis and Evaluation of the Fungal Activity of New Pyrazole-Carboxamides against *Colletotrichum gloeosporioides*. SciELO.
- 41 THE SUCCINATE DEHYDROGENASE INHIBITOR FUNGICIDES: FUNGAL RESISTANCE AND ITS MANAGEMENT INTRODUCTION According to FRAC, fungic. UGD Publishing System.
- Succinate dehydrogenase inhibitor (SDHI) fungicide resistance prevention strategy. New Zealand Plant Protection Society.

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Sources

- [1. Synthesis and Biological Activities of Novel Pyrazole Carboxamides Containing an Aryloxy pyridyl Ethylamine Module - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [2. Synthesis and Antifungal Activity of the Derivatives of Novel Pyrazole Carboxamide and Isoxazolol Pyrazole Carboxylate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Design, synthesis and structure-activity relationship of novel pyrazole-4-carboxamide derivatives - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Inhibition of Succinate Dehydrogenase by Pesticides \(SDHIs\) and Energy Metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Succinate dehydrogenase inhibitor \(SDHI\) fungicides: ANSES presents the results of its expert appraisal | Anses - Agence nationale de sécurité sanitaire de l'alimentation, de l'environnement et du travail \[anses.fr\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. js.ugd.edu.mk \[js.ugd.edu.mk\]](#)
- [9. nzpps.org \[nzpps.org\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. Design, Synthesis, Antifungal Activity, and Action Mechanism of Pyrazole-4-carboxamide Derivatives Containing Oxime Ether Active Fragment As Succinate Dehydrogenase Inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Mechanism of Action of Novel Pyrazole Carboxamide Containing a Diarylamine Scaffold against Rhizoctonia solani - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Mechanisms of Action, Resistance and Toxicity of Insecticides Targeting GABA Receptors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Agonist and antagonist properties of an insect GABA-gated chloride channel \(RDL\) are influenced by heterologous expression conditions | PLOS One \[journals.plos.org\]](#)
- [15. Chloride channels as tools for developing selective insecticides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. youtube.com \[youtube.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. pubs.acs.org \[pubs.acs.org\]](#)
- [20. pubs.acs.org \[pubs.acs.org\]](#)
- [21. pubs.acs.org \[pubs.acs.org\]](#)

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